

# Safe Disposal of 5-Chloro-1-pentanol: A Procedural Guide

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## Compound of Interest

Compound Name: 5-Chloro-1-pentanol

Cat. No.: B147386

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. **5-Chloro-1-pentanol**, a halogenated organic compound, requires specific handling and disposal procedures due to its hazardous properties. This guide provides essential, immediate safety and logistical information for the proper disposal of **5-Chloro-1-pentanol**.

## Key Properties and Hazards

Understanding the characteristics of **5-Chloro-1-pentanol** is the first step in ensuring its safe handling and disposal. The following table summarizes its key quantitative data.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> ClO[1][2][3]
Molecular Weight	122.59 g/mol [1][3]
Appearance	Colorless to almost colorless clear liquid
Boiling Point	99 °C at 18 mmHg
Flash Point	83 °C
Specific Gravity	1.06 g/cm <sup>3</sup> [4]
Purity	>90.0% (GC)

**5-Chloro-1-pentanol** is classified as a combustible liquid and is harmful if swallowed, in contact with skin, or inhaled.[5] It is also known to cause skin and serious eye irritation.[4][5]

## Disposal Workflow

The following diagram outlines the procedural steps for the safe disposal of **5-Chloro-1-pentanol**.

Disposal workflow for **5-Chloro-1-pentanol**.

## Detailed Disposal Protocol

Adherence to a strict, step-by-step protocol is mandatory for the safe disposal of **5-Chloro-1-pentanol**.

### 1. Pre-Disposal Preparations:

- Consult Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **5-Chloro-1-pentanol** to be fully aware of its hazards and safety precautions.[6]
- Institutional Protocols: Familiarize yourself with your institution's specific Environmental, Health, and Safety (EHS) guidelines for hazardous waste disposal.[7]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves and safety goggles or a face shield.

### 2. Waste Segregation and Collection:

- Segregate Waste Streams: It is crucial to collect halogenated organic waste, such as **5-Chloro-1-pentanol**, separately from non-halogenated organic waste.[7][8] Mixing these waste streams can increase disposal costs and environmental impact.[6][7]
- Container Selection: Use a designated, leak-proof, and chemically compatible container for waste collection.[7][9] High-density polyethylene (HDPE) containers are generally suitable.[10] The container should have a secure, tight-fitting lid.[7]
- Labeling: Clearly label the waste container with "Hazardous Waste" and "Halogenated Organic Waste." [7][8] The label must also include the full chemical name ("**5-Chloro-1-**

**pentanol**") and its approximate concentration or volume.[7]

- Safe Transfer: Conduct all transfers of **5-Chloro-1-pentanol** into the waste container within a certified chemical fume hood to minimize inhalation exposure.[7]

### 3. Temporary Storage:

- Designated Storage Area: Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[6][7]
- Secondary Containment: The SAA should have secondary containment, such as a chemically resistant tub, to contain any potential leaks.[7]
- Storage Conditions: Keep the waste container in a cool, dry, and well-ventilated area, away from direct sunlight, heat sources, and incompatible materials.[9]

### 4. Final Disposal:

- Professional Disposal: The final disposal of **5-Chloro-1-pentanol** must be carried out by an approved and licensed hazardous waste disposal company.[4][5] Do not attempt to dispose of this chemical down the drain or by evaporation.[9]
- Waste Pickup: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste container.

### In Case of a Spill:

- Ventilate: Ensure the area is well-ventilated. If the spill occurs outside a fume hood, evacuate the immediate area.[7]
- Contain: Use an inert absorbent material like vermiculite or sand to contain the spill.[7]
- Collect: Carefully collect the absorbed material and place it in a sealed, leak-proof container labeled as "Spill Debris" with the chemical name.[7]
- Dispose: Dispose of the spill debris as hazardous waste following the procedures outlined above.[7]

By following these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **5-Chloro-1-pentanol**, fostering a culture of safety and compliance.

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